

Essential Safety and Logistical Information for Handling Spermine

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Compound of Interest

Compound Name: Spermine(HBBB)

Cat. No.: B038502

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For researchers, scientists, and drug development professionals, ensuring safe and compliant handling of all laboratory chemicals is paramount. This document provides essential, immediate safety and logistical information for handling Spermine, including operational and disposal plans, to foster a secure research environment.

Quantitative Data Summary

Spermine is a corrosive chemical that requires careful handling.^[1] The following table summarizes key quantitative data for Spermine.

Property	Value	Source
CAS Number	71-44-3	[2]
EC Number	200-754-2	[2]
Molecular Formula	C10H26N4	[3]
Molecular Weight	202.34 g/mol	[3]
Appearance	Colorless solid	[3]
Flash Point	110°C (230°F) - closed cup	[4]
Acute Oral Toxicity (LD50, Rat)	600 mg/kg	[5]
Acute Intraperitoneal Toxicity (LD50, Rat)	33 mg/kg	[4]
Acute Intravenous Toxicity (LD50, Rat)	65 mg/kg	[4]
Storage Temperature	2-8°C	[3][4][6]

Hazard Identification and Personal Protective Equipment (PPE)

Spermine is classified as a substance that can cause severe skin burns and serious eye damage.[1][7][8] In some forms, it may be fatal upon contact with skin and harmful if swallowed.[1] Therefore, stringent adherence to PPE protocols is mandatory.

Protection Type	Specific Recommendations	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene, or PVC) tested according to EN 374.[1]	To prevent skin contact and burns; Spermine can be fatal upon skin contact.[1]
Eye and Face Protection	Chemical safety goggles with side shields are mandatory. A full-face shield is also recommended, especially when handling larger quantities or if there is a splash hazard.[1][9]	To protect eyes from severe and potentially irreversible damage from splashes or dust. [1]
Skin and Body Protection	A complete suit protecting against chemicals or a lab coat with long sleeves, ensuring no exposed skin.[1][3]	To protect the skin from burns and absorption of the chemical.[1]
Respiratory Protection	A NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used, especially if not handled in a fume hood or if dust is generated.[1][4]	To prevent irritation of the respiratory tract and potential systemic effects from inhalation.[1]

Operational Plan: Step-by-Step Handling Protocol

Handling Spermine requires a controlled environment to minimize exposure risk. All operations should be conducted in a well-ventilated area, preferably within a chemical fume hood.[1][4]

Preparation:

- Ensure that an eyewash station and safety shower are readily accessible.[10]
- Inspect all PPE for integrity before use.[1]

- Prepare the work area by covering surfaces with absorbent, disposable bench paper.
- Have spill cleanup materials readily available.

Handling:

- Avoid the formation of dust and aerosols during handling.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- When weighing, use a balance inside a chemical fume hood or a ventilated enclosure.
- For solution preparation, slowly add Spermine to the solvent to avoid splashing.
- Keep containers tightly closed when not in use.[\[3\]](#)[\[4\]](#)[\[9\]](#)

Post-Handling:

- Decontaminate all surfaces and equipment after use.
- Wash hands thoroughly with soap and water after handling, even if gloves were worn.[\[3\]](#)[\[9\]](#)
- Launder contaminated clothing separately before reuse.[\[9\]](#)

Emergency Procedures

In case of accidental exposure, immediate action is critical.

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[1\]](#)
- Skin Contact: Immediately flush the skin with copious amounts of water for at least 15 minutes while removing all contaminated clothing and shoes.[\[1\]](#) Seek immediate medical attention.[\[1\]](#)
- Eye Contact: Immediately rinse cautiously with water for several minutes, holding the eyelids open.[\[1\]](#) Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes.[\[1\]](#) Seek immediate medical attention.[\[1\]](#)

- Ingestion: Do NOT induce vomiting.[1][3] Rinse the mouth with water.[1][3] Never give anything by mouth to an unconscious person.[1][3] Seek immediate medical attention.[1]

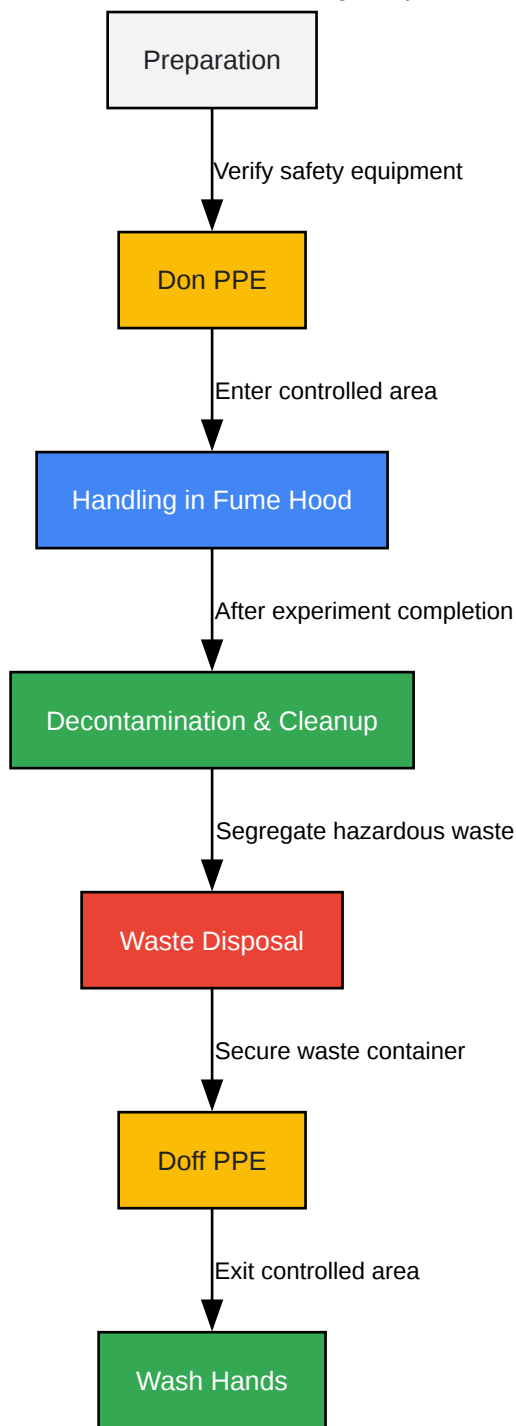
Disposal Plan

Spermine and any contaminated materials must be disposed of as hazardous waste.[1]

- Waste Collection: Collect waste Spermine and contaminated materials (e.g., gloves, bench paper, pipette tips) in a designated, properly labeled, and sealed container.
- Disposal Method: Engage a licensed professional waste disposal service for the disposal of this material.[1][4] Do not mix with other waste.[1]
- Container Disposal: Uncleaned containers should be treated as the product itself and disposed of accordingly.[1]

Workflow for Safe Handling of Spermine

Workflow for Safe Handling of Spermine



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Caption: A step-by-step workflow for the safe handling of Spermine in a laboratory setting.

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